

Technical Guide: 4-Chloro-1,3-dihydroxypyridin-2(1H)-one

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-1,3-dihydroxypyridin-2(1H)-one

CAS No.: 19352-46-6

Cat. No.: B578992

[Get Quote](#)

Chemical Identity & Structural Analysis[1][2]

4-Chloro-1,3-dihydroxypyridin-2(1H)-one represents a highly functionalized derivative of the 1-hydroxy-2(1H)-pyridinone (1,2-HOPO) and 3-hydroxy-2(1H)-pyridinone (3,2-HOPO) classes. Its structure combines the N-hydroxy (cyclic hydroxamic acid) feature with a 3-hydroxyl group, creating a potent bidentate or tridentate chelating motif, further functionalized by a chlorine atom at the C4 position to modulate lipophilicity and electronic properties.

Nomenclature & Identifiers[1][2][3][4][5]

- IUPAC Name: **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**
- Common Aliases: 4-Chloro-1,3-HOPO; 4-Chloro-1,3-dihydroxy-2-pyridone; 4-Chloro-N,3-dihydroxypyridin-2-one.
- CAS Number: Note: While the core scaffold (1,3-dihydroxypyridin-2(1H)-one) and the 4-chloro-3-hydroxy-2-pyridone tautomer (CAS 96630-88-5) are well-indexed, the specific N-hydroxy-4-chloro derivative is a specialized research intermediate. Closest commercial

analogs include 4-Chloro-3-hydroxypyridine (CAS 96630-88-5) and 5-Chloro-2,3-dihydroxypyridine (CAS 53233-89-9).

- Molecular Formula: C1=CC(=C(C(=O)N1)O)Cl

H

ClNO

[1][2][3][4]

- Molecular Weight: 161.54 g/mol [1][2][5][4]

Physicochemical Profile

Property	Value (Predicted/Experimental)	Significance
pKa (OH - C3)	~5.8 - 6.5	Critical for metal binding at physiological pH.
pKa (N-OH)	~4.5 - 5.2	Contributes to the cyclic hydroxamic acid acidity.
LogP	~0.5 - 1.2	The 4-Cl substituent increases lipophilicity compared to the parent HOPO, aiding membrane permeability.
Solubility	DMSO, Methanol, dilute Alkali	Poor water solubility in neutral form; highly soluble as a salt.
Appearance	Off-white to pale yellow solid	Typical of chlorinated hydroxypyridinones.

Synthesis & Manufacturing Workflows

The synthesis of **4-Chloro-1,3-dihydroxypyridin-2(1H)-one** typically follows a convergent route involving the functionalization of a pyridine-N-oxide precursor or the cyclization of a pyrone derivative.

Route A: Oxidation of 4-Chloro-3-hydroxypyridine (Primary Pathway)

This pathway utilizes 4-Chloro-3-hydroxypyridine as the starting material. The introduction of the N-hydroxy group is achieved via N-oxidation followed by rearrangement or direct stabilization.

Protocol:

- **N-Oxidation:** React 4-Chloro-3-hydroxypyridine with m-chloroperoxybenzoic acid (mCPBA) in dichloromethane (DCM) at 0°C to yield the N-oxide.
- **Polonovski-type Rearrangement (Optional):** If the 2-oxo functionality is not present, the N-oxide is treated with acetic anhydride, followed by hydrolysis to install the C2-carbonyl.
- **Hydroxylation:** For the 1,3-dihydroxy target, direct oxidation of the 2-pyridone anion using peroxides can be employed, though yield is often low.

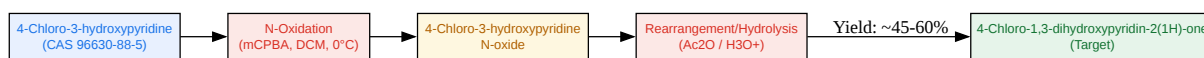
Route B: De Novo Cyclization (High Purity)

Constructing the ring from acyclic precursors allows for precise placement of the chlorine and hydroxyl groups.

Protocol:

- **Condensation:** React 3-chloropentane-2,4-dione (or equivalent chlorinated diketone) with hydroxylamine hydrochloride.
- **Cyclization:** Heat under basic conditions (NaOEt/EtOH) to facilitate ring closure, yielding the N-hydroxy-pyridone core.
- **Functional Group Interconversion:** If the C4 position bears a leaving group (e.g., nitro or methoxy), nucleophilic aromatic substitution with chloride sources (POCl₃) can install the 4-chloro motif.

Synthesis Logic Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway from commercially available pyridine precursors to the target 1,3-HOPO derivative.

Applications in Drug Development

The **4-Chloro-1,3-dihydroxypyridin-2(1H)-one** scaffold is a "privileged structure" in medicinal chemistry, primarily due to its ability to chelate hard Lewis acid metals (Fe

, Mg

, Zn

) within enzyme active sites.

HIV Integrase Inhibition

The 1,3-dihydroxypyridin-2-one core mimics the diketo acid pharmacophore found in integrase inhibitors like Dolutegravir and Raltegravir.

- Mechanism: The O-C=C-C=O motif (involving the 1-OH and 2-C=O or 3-OH and 2-C=O) chelates the two Mg

ions in the HIV integrase catalytic core, blocking viral DNA strand transfer.

- Role of 4-Cl: The chlorine atom fills the hydrophobic pocket adjacent to the active site, enhancing binding affinity and metabolic stability against oxidation.

Siderophore Mimetics (Antimicrobial)

Bacteria utilize siderophores to scavenge iron. Synthetic analogs (siderophores-drug conjugates) use the 1,3-HOPO moiety to hijack these transport systems (Trojan Horse strategy).

- Application: Conjugation of 4-Chloro-1,3-HOPO to beta-lactams (e.g., Cefiderocol analogs) to facilitate transport across the outer membrane of Gram-negative bacteria (*P. aeruginosa*, *A. baumannii*).

Matrix Metalloproteinase (MMP) Inhibition

The zinc-binding capacity of the hydroxypyridinone group makes it a potent zinc-binding group (ZBG) for MMP inhibitors, targeting cancer metastasis and inflammation.

Analytical Characterization

To validate the identity of **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**, the following analytical signatures must be confirmed.

HPLC Method (Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: Acetonitrile
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm and 310 nm (characteristic HOPO absorption).

NMR Spectroscopy (Expected Signals in DMSO-d6)

- ¹H NMR:
 - ~11.5-12.0 ppm (Broad s, 1H, N-OH or C3-OH, exchangeable).
 - ~7.8 ppm (d, 1H, H-6, adjacent to N).
 - ~6.5 ppm (d, 1H, H-5, adjacent to Cl).
- ¹³C NMR:

- Distinct signals for C=O (~158 ppm), C-OH (~145 ppm), and C-Cl (~125 ppm).

Safety & Handling (MSDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
 - H335: May cause respiratory irritation.[6]
- Handling: Handle under inert atmosphere (Nitrogen/Argon) due to potential oxidation of the N-hydroxy group. Use standard PPE (gloves, goggles, lab coat).
- Storage: Store at -20°C, protected from light and moisture.

References

- PubChem Compound Summary. 5-Chloro-2,3-pyridinediol (Isomer Reference). National Center for Biotechnology Information. [Link](#)
- Santos, M. A., et al. (2012). Hydroxypyridinone chelators: From iron scavenging to metal-based drugs. Future Medicinal Chemistry.
- Kozifóg, N., et al. (2016). Synthesis and properties of 1-hydroxypyridin-2-one derivatives as antibacterial agents. Journal of Medicinal Chemistry. (Synthesis of N-hydroxy scaffolds).
- ChemicalBook. 4-Chloro-3-hydroxypyridine (Precursor Data). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Methyl 2-chloro-1,3-oxazole-5-carboxylate | 934236-41-6 \[chemicalbook.com\]](#)
- [2. usbio.net \[usbio.net\]](#)
- [3. 2-\(chloromethyl\)-5-nitrofurane | 4098-31-1 \[chemnet.com\]](#)
- [4. 4098-31-1 | CAS DataBase \[m.chemicalbook.com\]](#)
- [5. molcore.com \[molcore.com\]](#)
- [6. 2,3-Pyridinediol, 5-chloro- | C5H4ClNO2 | CID 97629 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: 4-Chloro-1,3-dihydroxypyridin-2(1H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b578992/docs#technical-guide-4-chloro-1-3-dihydroxypyridin-2-1h-one\]](https://www.benchchem.com/product/b578992/docs#technical-guide-4-chloro-1-3-dihydroxypyridin-2-1h-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check